

Comparative Guide to the Thermal Dehydration of Nickel Sulfate Hexahydrate (NiSO₄·6H₂O)

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Compound of Interest

Compound Name: Nickel sulphate hydrate

Cat. No.: B1259748

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This guide provides an objective comparison of the thermal dehydration of nickel sulfate hexahydrate (NiSO₄·6H₂O) based on experimental data from thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC). Understanding the dehydration behavior of this compound is critical in various applications, including catalysis, ceramics, and as a precursor in the synthesis of advanced materials. The thermal stability and dehydration pathway are highly sensitive to experimental conditions, making a comparative analysis essential for reproducible and reliable results.

Comparison of Dehydration Data

The thermal decomposition of nickel sulfate hexahydrate is a multi-step process involving the sequential loss of water molecules. The precise temperature ranges and the nature of the intermediate hydrates can vary significantly depending on the experimental conditions, such as the heating rate and the analysis atmosphere. Below is a summary of quantitative data from various studies to highlight these differences.

Dehydration Step	Atmosphere	Temperature Range (°C)	Theoretical Weight Loss (%)	Observed Weight Loss (%)	Enthalpy Change (ΔH) (kJ/mol)	Reference
$\text{NiSO}_4 \cdot 6\text{H}_2\text{O} \rightarrow \text{NiSO}_4 \cdot 2\text{H}_2\text{O} + 4\text{H}_2\text{O}$	Air	75 - 175	27.36	27.50	Not Reported	Tomaszewicz & Kotfica, 2004
$\text{NiSO}_4 \cdot 2\text{H}_2\text{O} \rightarrow \text{NiSO}_4 \cdot \text{H}_2\text{O} + \text{H}_2\text{O}$	Air	175 - 290	6.84	6.70	Not Reported	Tomaszewicz & Kotfica, 2004
$\text{NiSO}_4 \cdot \text{H}_2\text{O} \rightarrow \text{NiSO}_4 + \text{H}_2\text{O}$	Air	290 - 400	6.84	6.80	Not Reported	Tomaszewicz & Kotfica, 2004
Total Dehydration	Air	75 - 400	41.04	41.00	-	Tomaszewicz & Kotfica, 2004
$\text{NiSO}_4 \cdot 6\text{H}_2\text{O} \rightarrow \text{NiSO}_4 \cdot 2\text{H}_2\text{O} + 4\text{H}_2\text{O}$	Helium	70 - 160	27.36	27.40	Not Reported	Tomaszewicz & Kotfica, 2004
$\text{NiSO}_4 \cdot 2\text{H}_2\text{O} \rightarrow \text{NiSO}_4 \cdot \text{H}_2\text{O} + \text{H}_2\text{O}$	Helium	160 - 270	6.84	6.80	Not Reported	Tomaszewicz & Kotfica, 2004
$\text{NiSO}_4 \cdot \text{H}_2\text{O} \rightarrow \text{NiSO}_4 + \text{H}_2\text{O}$	Helium	270 - 380	6.84	6.90	Not Reported	Tomaszewicz & Kotfica, 2004

Total Dehydration	Helium	70 - 380	41.04	41.10	-	Tomaszewicz & Kotfica, 2004
$\text{NiSO}_4 \cdot 6\text{H}_2\text{O} \rightarrow \text{NiSO}_4 \cdot \text{H}_2\text{O} + 5\text{H}_2\text{O}$	Air	100 - 350	34.20	Not specified in steps	Not Reported	King & Mahapatra, 2022[1]
Total Dehydration	Air	100 - 350	41.04	~41	Not Reported	King & Mahapatra, 2022[1]
$\text{NiSO}_4 \cdot 6\text{H}_2\text{O} \rightarrow \text{NiSO}_4 \cdot 4\text{H}_2\text{O} \rightarrow \text{NiSO}_4 \cdot \text{H}_2\text{O} \rightarrow \text{NiSO}_4$	Air	Not specified	Not specified in steps	Not specified in steps	Not Reported	Koga & Tanaka, 1993[2]

Note: The theoretical weight loss is calculated based on the molar masses of $\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$, intermediate hydrates, and water. Variations in observed weight loss can be attributed to instrumental accuracy and sample purity. The enthalpy change (ΔH) values for the dehydration steps are not consistently reported in the literature as quantitative DSC data is less common than qualitative DTA for this specific compound.

Experimental Protocols

The variability in the reported thermal analysis data underscores the importance of detailed and consistent experimental protocols. Below are representative methodologies from the cited literature.

Study 1: Tomaszewicz & Kotfica (2004)

- Instrumentation: SDT 2960 apparatus (TA Instruments)

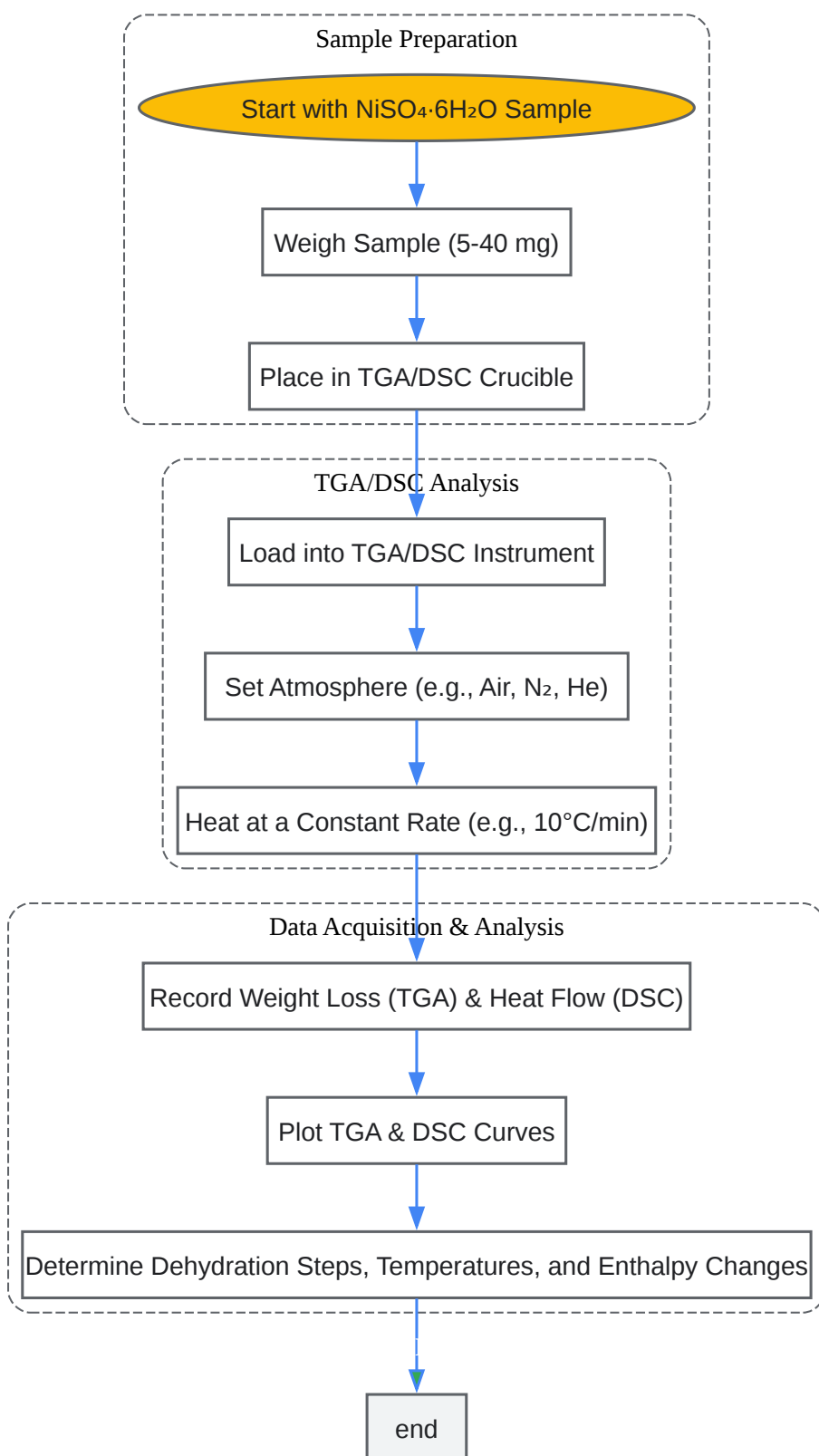
- Sample Preparation: Nickel(II) sulfate(VI) hexahydrate was obtained by slow crystallization from a saturated solution. The crystals were dried in acetone and ground in an agate mortar.
- Sample Mass: 16–40 mg
- Crucible: Corundum crucible
- Atmosphere: Air or Helium, with a gas flow rate of 110 mL/min
- Heating Rate: 10 K/min
- Temperature Range: Ambient to 1200 K (approximately 927°C)
- Analysis: Simultaneous DTA/TG was performed to identify the temperature ranges of decomposition and the corresponding mass losses. Solid products at various stages were identified by X-ray diffraction (XRD).

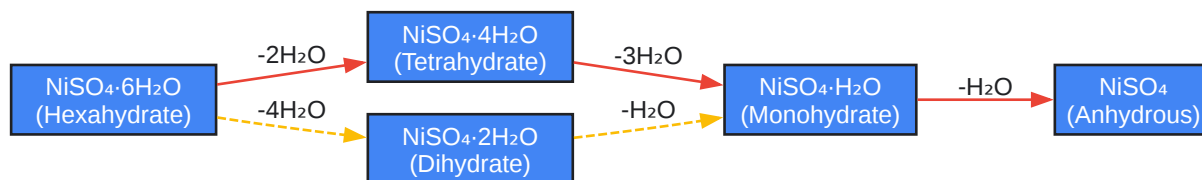
Study 2: King & Mahapatra (2022)[1]

- Instrumentation: Simultaneous thermogravimetry (TG) and differential scanning calorimetry (DSC) analyzer.
- Sample Preparation: Commercially available $\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$ was used.
- Atmosphere: Flowing air.
- Temperature Range: 50–1200 °C.
- Analysis: The thermal decomposition was investigated to identify the dehydration and subsequent decomposition of the anhydrous salt. Solid products were identified by XRD.[1]

Visualizing the Process

To better understand the experimental workflow and the dehydration pathway, the following diagrams are provided.





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